

Technical Support Center: Synthesis of Methyl 5-bromo-4-methylpicolinate

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Compound of Interest

Compound Name: Methyl 5-bromo-4-methylpicolinate

Cat. No.: B1527124

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Prepared by the Office of the Senior Application Scientist

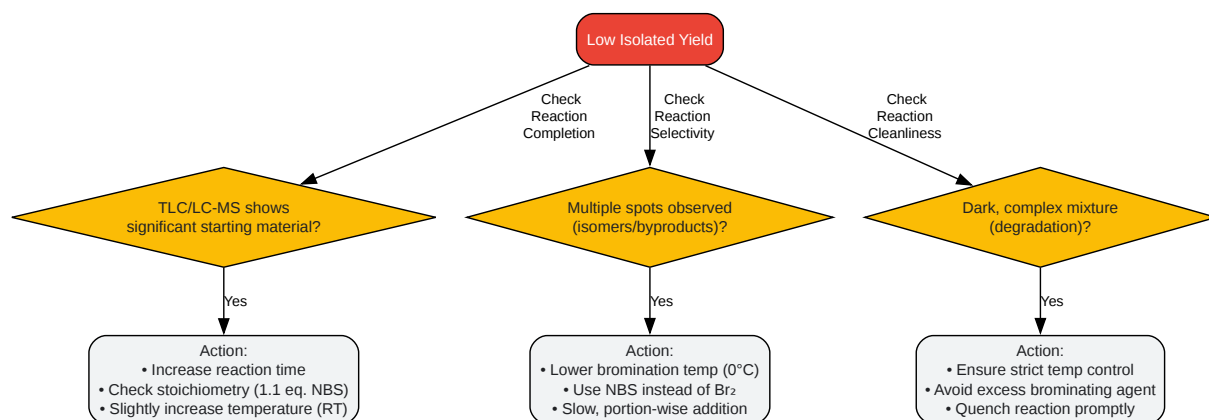
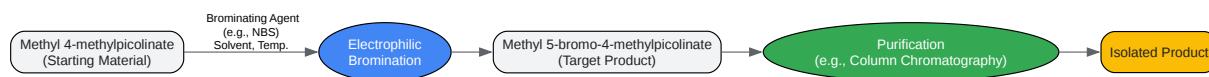
This guide is designed for researchers, chemists, and drug development professionals to provide in-depth technical support for the synthesis of **Methyl 5-bromo-4-methylpicolinate** (CAS: 886365-06-6).^{[1][2]} We will address common challenges in improving reaction yield, focusing on mechanistic causality and providing actionable troubleshooting protocols.

Introduction: The Synthetic Challenge

Methyl 5-bromo-4-methylpicolinate is a valuable substituted pyridine derivative, serving as a key building block in the synthesis of complex pharmaceutical and agrochemical compounds.^[3] The primary synthetic challenge lies in achieving high regioselectivity during the electrophilic bromination of the pyridine ring. The electron-donating methyl group (an activating, ortho, para-director) and the electron-withdrawing methyl ester group (a deactivating, meta-director) exert competing influences on the substitution pattern. This guide provides strategies to navigate these electronic effects and optimize the reaction for a high yield of the desired 5-bromo isomer.

Proposed Primary Synthetic Pathway

The most direct and common approach is the electrophilic bromination of Methyl 4-methylpicolinate. The success of this route is highly dependent on precise control over reaction conditions to favor substitution at the C-5 position.



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Sources

- 1. 2-Pyridinecarboxylic acid, 5-bromo-4-methyl-, methyl ester | C₈H₈BrNO₂ | CID 56763836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 5-bromo-4-methylpicolinate , 96% , 886365-06-6 - CookeChem [cookechem.com]
- 3. Methyl 5-bromo-4-methylpicolinate [myskinrecipes.com]

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